

LC-MS/MS analysis of Nvp-qbe170 in plasma

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Nvp-qbe170*

Cat. No.: *B15590231*

[Get Quote](#)

Anwendungs- und Protokollhinweise für die LC-MS/MS-Analyse von **Nvp-qbe170** in Plasma

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Einführung

Nvp-qbe170 ist ein potenter und selektiver Inhibitor des epithelialen Natriumkanals (ENaC), der für die Inhalationstherapie bei Mukoviszidose entwickelt wurde.[1][2] Die Quantifizierung von **Nvp-qbe170** in Plasmamatrizes ist für pharmakokinetische (PK) Studien zur Bewertung der systemischen Exposition und Sicherheit des Medikaments von entscheidender Bedeutung. Die Flüssigkeitschromatographie-Tandem-Massenspektrometrie (LC-MS/MS) bietet aufgrund ihrer hohen Empfindlichkeit und Selektivität die Methode der Wahl für die bioanalytische Quantifizierung.[3][4][5] Diese Application Note beschreibt ein Protokoll für die Extraktion und Quantifizierung von **Nvp-qbe170** in Plasma mittels LC-MS/MS.

Experimentelle Protokolle

1. Probenvorbereitung: Protein-Präzipitation

Die Proteinfällung ist eine schnelle und effektive Methode zur Entfernung von Proteinen aus biologischen Proben vor der LC-MS/MS-Analyse.[6]

- Reagenzien:
 - Acetonitril (ACN) mit 0,1 % Ameisensäure (v/v)

- Humanplasma (K2-EDTA)
- **Nvp-qbe170**-Standard
- Interner Standard (IS) (z. B. ein strukturell ähnliches, stabil-isotopenmarkiertes Molekül)
- Verfahren:
 - Eine Aliquote von 50 µL Humanplasma in ein 1,5-ml-Mikrozentrifugenröhrchen geben.
 - 5 µL der internen Standard-Arbeitslösung hinzufügen und 10 Sekunden lang vortexen.
 - 150 µL eiskaltes Acetonitril mit 0,1 % Ameisensäure hinzufügen, um die Proteine auszufällen.
 - Die Probe 1 Minute lang bei hoher Geschwindigkeit vortexen.
 - Die Probe 10 Minuten lang bei 14.000 x g und 4 °C zentrifugieren.
 - Den Überstand vorsichtig in ein sauberes Röhrchen überführen.
 - Den Überstand unter einem leichten Stickstoffstrom bei 40 °C zur Trockne eindampfen.
 - Den Rückstand in 100 µL der mobilen Phase A rekonstituieren.
 - Die rekonstituierte Probe 5 Minuten lang bei 14.000 x g zentrifugieren.
 - Den Überstand in ein HPLC-Fläschchen für die LC-MS/MS-Analyse überführen.

2. LC-MS/MS-Bedingungen

- Flüssigkeitschromatographie (LC):
 - System: Ein UHPLC-System wie das Waters ACQUITY UPLC H-Class Plus[7]
 - Säule: Eine Umkehrphasensäule, die für die Analyse kleiner Moleküle geeignet ist (z. B. Waters ACQUITY UPLC BEH C18, 1,7 µm, 2,1 x 50 mm)
 - Mobile Phase A: Wasser mit 0,1 % Ameisensäure

- Mobile Phase B: Acetonitril mit 0,1 % Ameisensäure
- Flussrate: 0,4 ml/min
- Säulentemperatur: 40 °C
- Injektionsvolumen: 5 µL
- Gradientenelution:

Zeit (min)	%B
0,0	5
2,5	95
3,5	95
3,6	5

| 5,0 | 5 |

- Tandem-Massenspektrometrie (MS/MS):
 - System: Ein Triple-Quadrupol-Massenspektrometer wie das AB SCIEX 6500 QTRAP[7]
 - Ionisierungsquelle: Elektrospray-Ionisierung (ESI) im positiven Modus
 - Multiple Reaction Monitoring (MRM)-Übergänge:
 - Beispiel für **Nvp-qbe170**: Q1 m/z 451,2 → Q3 m/z 254,1 (hypothetisch)
 - Beispiel für IS: Q1 m/z 456,2 → Q3 m/z 259,1 (hypothetisch)
 - MS-Parameter (Beispiel):
 - Curtain Gas (CUR): 30 psi
 - Collision Gas (CAD): Mittel

- IonSpray Voltage (IS): 5500 V
- Temperatur (TEM): 500 °C
- Ion Source Gas 1 (GS1): 50 psi
- Ion Source Gas 2 (GS2): 50 psi
- Declustering Potential (DP): 80 V
- Entrance Potential (EP): 10 V
- Collision Energy (CE): 35 V
- Collision Cell Exit Potential (CXP): 12 V

Datenpräsentation

Die folgenden Tabellen fassen die Beispieldaten für die quantitative Analyse von **Nvp-qbe170** in Plasma zusammen.

Tabelle 1: Kalibrierkurvenparameter

Parameter	Wert
Konzentrationsbereich	1 - 1000 ng/ml
Regressionsmodell	Lineare Regression (1/x ² -Wichtung)
Korrelationskoeffizient (r ²)	> 0,995
Genauigkeit der Standards	Innerhalb von ±15 % des Nennwerts
Präzision der Standards	≤15 % RSD

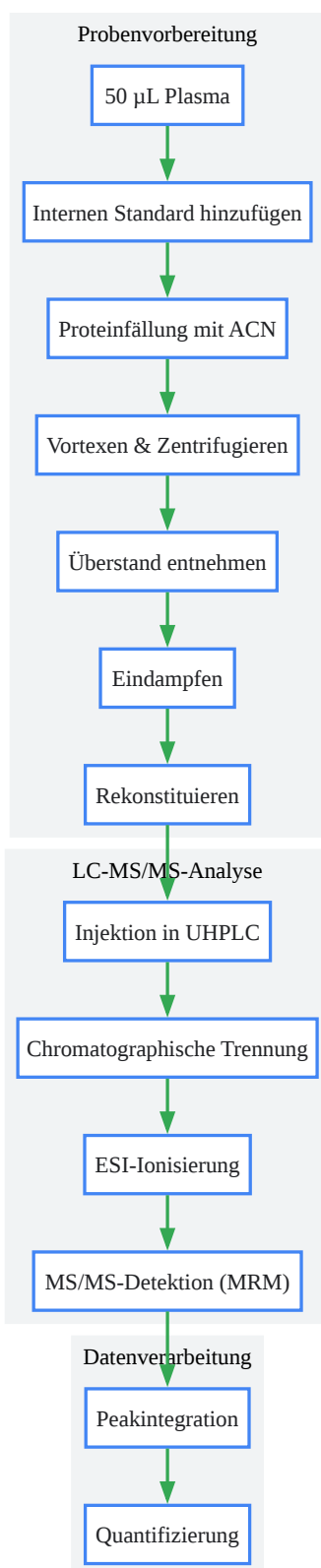
Tabelle 2: Genauigkeit und Präzision

QC-Level	Konzentrati on (ng/ml)	Intra-Assay- Genauigkeit (%)	Intra-Assay- Präzision (%RSD)	Inter-Assay- Genauigkeit (%)	Inter-Assay- Präzision (%RSD)
LLOQ	1	98,5	8,2	101,2	9,5
Niedrig	3	102,1	6,5	103,5	7,8
Mittel	100	97,8	4,1	99,1	5,2
Hoch	800	101,5	3,5	100,8	4,1

Tabelle 3: Wiederfindung und Matrixeffekt

QC-Level	Konzentration (ng/ml)	Extraktionswiederfi ndung (%)	Matrixeffekt (%)
Niedrig	3	92,5	98,1
Mittel	100	94,1	99,5
Hoch	800	93,2	97,8

Visualisierungen



[Click to download full resolution via product page](#)

Abbildung 1: Experimenteller Arbeitsablauf für die **Nvp-qbe170**-Analyse.



[Click to download full resolution via product page](#)

Abbildung 2: Prinzip der LC-MS/MS-Analyse.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Enhancing Cystic Fibrosis Therapy: The Promise of Inhaled ENaC Blocker NVP-QBE170 in Reducing Hyperkalemia Risk [synapse.patsnap.com]
- 2. NVP-QBE170: an inhaled blocker of the epithelial sodium channel with a reduced potential to induce hyperkalaemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. LC-MS/MS Quantification of Nevirapine and Its Metabolites in Hair for Assessing Long-Term Adherence - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Quantitative analysis of therapeutic proteins in biological fluids: recent advancement in analytical techniques - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. resolvemass.ca [resolvemass.ca]
- 6. news-medical.net [news-medical.net]
- 7. Bioanalytical Method Development and Validation - IITRI [iitri.org]
- To cite this document: BenchChem. [LC-MS/MS analysis of Nvp-qbe170 in plasma]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15590231#lc-ms-ms-analysis-of-nvp-qbe170-in-plasma]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com